

Synthesis of 2-Amino-5-(methoxymethyl)phenol: A Detailed Experimental Protocol

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Compound of Interest

Compound Name: 2-Amino-5-(methoxymethyl)phenol

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This document provides a comprehensive protocol for the synthesis of **2-Amino-5-** (methoxymethyl)phenol, a valuable building block in the development of novel pharmaceutical compounds and other advanced materials. The synthesis involves a multi-step pathway, commencing from a commercially available starting material. This protocol is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Synthetic Pathway Overview

The synthesis of **2-Amino-5-(methoxymethyl)phenol** is accomplished through a four-step reaction sequence starting from 4-acetamidophenol. The pathway involves:

- Chloromethylation of 4-acetamidophenol to introduce a chloromethyl group.
- Methoxylation of the chloromethyl group to form the desired methoxymethyl substituent.
- Nitration of the phenol ring at the position ortho to the hydroxyl group.
- Simultaneous Reduction of the nitro group and Deprotection of the acetamido group to yield the final product.

A schematic of the overall synthetic workflow is presented below.





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